

An In-depth Technical Guide to the Physical Properties of Propyl Pentanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Propyl valerate*

Cat. No.: *B086924*

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Propyl pentanoate (also known as **propyl valerate**) is an organic ester with the chemical formula $C_8H_{16}O_2$.^[1] It is recognized for its characteristic fruity aroma and is utilized in the fragrance and flavor industries.^[2] A thorough understanding of its physical properties is essential for its application in research, particularly in fields such as drug development where it may be used as a solvent or a component in formulations. This guide provides a comprehensive overview of the key physical properties of propyl pentanoate, complete with experimental protocols for their determination.

Core Physical Properties

The physical characteristics of propyl pentanoate are well-documented, providing a solid foundation for its scientific and industrial applications.

The following table summarizes the principal physical properties of propyl pentanoate, compiled from various sources.

Property	Value	Source(s)
Molecular Weight	144.21 g/mol	[1][3][4][5]
Density	0.870 g/mL	[3]
Boiling Point	164 - 168 °C (@ 760 mm Hg)	[3][6]
Melting Point	-70.7 °C to -71 °C	[1][3][6]
Refractive Index	1.407	[3]
Water Solubility	308.7 mg/L @ 25 °C (estimated)	[6]
LogP (Octanol/Water)	2.823 (estimated)	[6]

Experimental Protocols

Accurate determination of physical properties is crucial for quality control and research purposes. The following sections detail the methodologies for measuring key physical parameters of liquid compounds like propyl pentanoate.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. It is a critical indicator of purity.[7]

Methodology: Thiele Tube Method

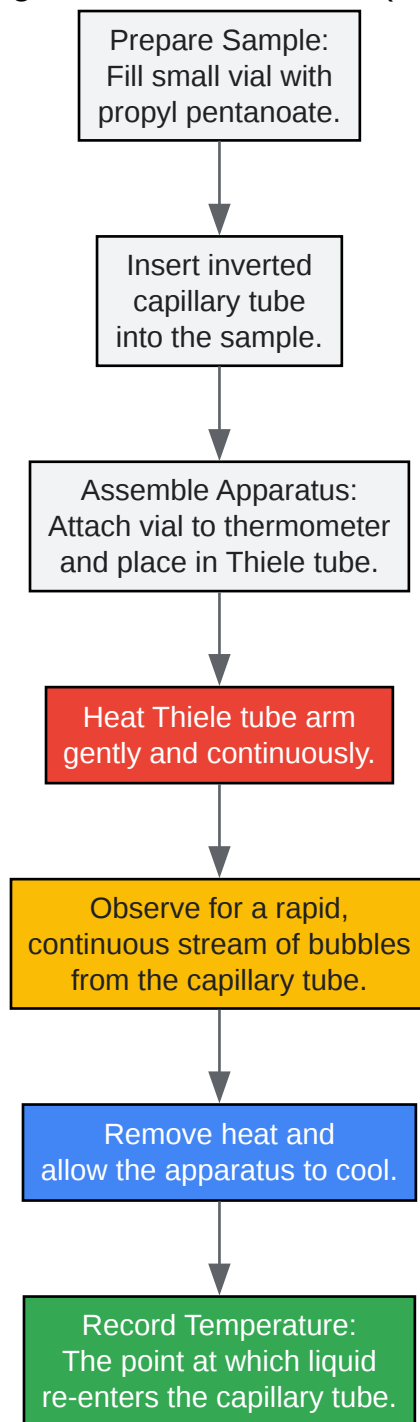
This method is suitable for small sample volumes.[8]

- **Sample Preparation:** A small amount (less than 0.5 mL) of propyl pentanoate is placed into a small glass vial (e.g., a Durham tube).[8]
- **Capillary Tube Insertion:** A capillary tube, sealed at one end, is inverted and placed into the sample vial with the open end submerged in the liquid.[8]
- **Apparatus Assembly:** The vial is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then secured in a Thiele tube containing a high-

boiling point oil (e.g., mineral oil).[8]

- Heating: The side arm of the Thiele tube is gently and consistently heated. This design promotes even heat distribution through the oil via convection.[8]
- Observation: As the temperature rises, a steady stream of bubbles will emerge from the capillary tube. Heating should continue until the bubbling is rapid and continuous.[8]
- Measurement: The heat source is removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the liquid is drawn back into the capillary tube.[8]

Workflow for Boiling Point Determination (Thiele Tube Method)

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Boiling Point Determination Workflow

Determination of Density

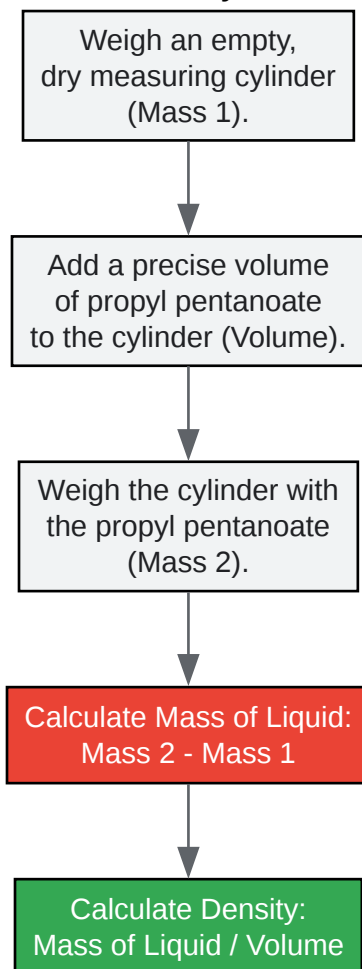
Density is the mass per unit volume of a substance and is a fundamental physical property.[9]

Methodology: Volumetric and Gravimetric Measurement

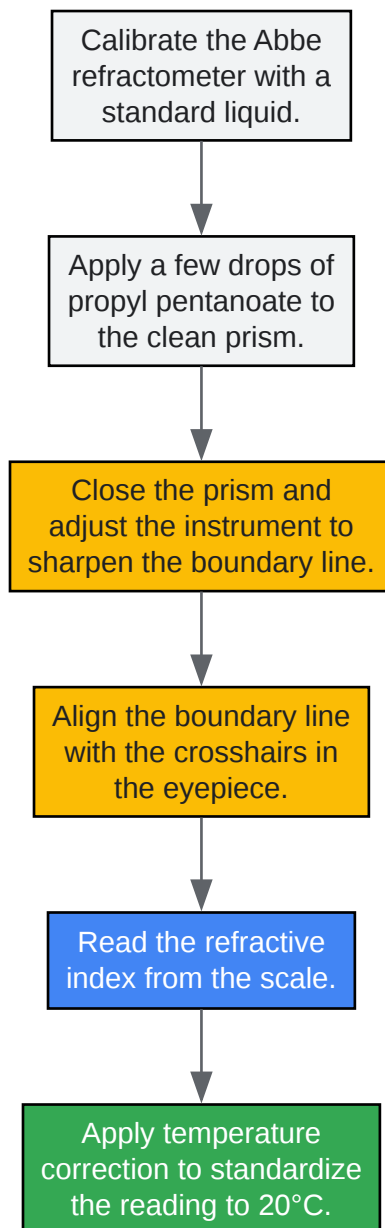
This is a straightforward method for determining the density of a liquid.[9][10]

- **Mass of Empty Container:** An empty, dry container of a known volume (e.g., a pycnometer or a graduated cylinder) is weighed on an analytical balance.[9][11]
- **Volume of Liquid:** The container is filled with propyl pentanoate to a precise, known volume. The reading should be taken from the bottom of the meniscus at eye level to avoid parallax error.[9]
- **Mass of Filled Container:** The container with the propyl pentanoate is reweighed.[9][11]
- **Calculation:** The mass of the propyl pentanoate is determined by subtracting the mass of the empty container from the mass of the filled container. The density is then calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$ [9][12]

Workflow for Density Measurement



Workflow for Refractive Index Measurement



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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Propyl Pentanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086924#physical-properties-of-propyl-pentanoate]

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